

Best practices for storing and handling phenyl vinyl sulfide

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Compound of Interest

Compound Name: *Phenyl vinyl sulfide*

Cat. No.: *B156575*

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An essential resource for laboratory professionals, this Technical Support Center provides comprehensive guidance on the best practices for storing and handling **phenyl vinyl sulfide**. Below, you will find detailed answers to frequently asked questions and troubleshooting guides designed to address specific issues encountered during experimental work.

Frequently Asked Questions (FAQs)

Q1: What are the general properties and recommended storage conditions for **phenyl vinyl sulfide**?

Phenyl vinyl sulfide, also known as (ethenylthio)-benzene, is a clear, slightly yellowish liquid with a characteristic stench.^{[1][2][3]} It is a flammable liquid and vapor.^{[1][4]} For maintaining its stability and purity, specific storage conditions are crucial.

When stored at room temperature, **phenyl vinyl sulfide** can degrade, turning yellow within a day and becoming a black syrup after a week.^[5] To significantly slow this decomposition, it should be stored under a nitrogen or argon atmosphere in a freezer.^[5] The recommended storage temperature is between 2-8°C (35.6-46.4°F).^{[6][7]} It should be kept in a tightly closed container in a dry, well-ventilated place designated for flammables, away from heat, sparks, open flames, and other ignition sources.^{[1][7][8]}

Data Presentation: Physical and Chemical Properties

Property	Value
Chemical Formula	C ₈ H ₈ S ^[4]
Molecular Weight	136.22 g/mol ^[4]
Appearance	Clear to light yellow liquid ^{[1][2][3]}
Odor	Stench ^{[1][8]}
Boiling Point	94-95 °C @ 25 mmHg ^{[3][6]}
Density	1.042 g/mL at 25 °C ^[6]
Flash Point	45 °C / 113 °F ^[1]
Storage Temperature	2-8 °C ^{[6][7]}

Q2: What are the primary hazards and necessary safety precautions when handling **phenyl vinyl sulfide**?

Phenyl vinyl sulfide is a flammable liquid that poses several handling risks.^{[1][4]} It is crucial to keep it away from heat, sparks, open flames, and hot surfaces.^{[1][8]} Users should implement measures to prevent static discharge, such as grounding and bonding containers and using non-sparking tools.^{[1][8]}

Handling should occur in a well-ventilated area, and engineering controls like explosion-proof ventilation systems should be used to maintain low airborne concentrations.^{[1][9]} Facilities must be equipped with an eyewash station and a safety shower.^[9]

Key safety precautions include:

- Avoiding contact with skin and eyes.^[9]
- Washing hands and any exposed skin thoroughly after handling.^[10]
- Not eating, drinking, or smoking in the work area.^[10]

Q3: What Personal Protective Equipment (PPE) is required for handling **phenyl vinyl sulfide**?

To ensure personal safety, the following PPE is recommended:

- Eye/Face Protection: Wear chemical splash goggles or a face shield that complies with regulations like OSHA's 29 CFR 1910.133 or European Standard EN166.[11]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[9][12]
- Respiratory Protection: If exposure limits are exceeded or irritation occurs, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[9][10]

Q4: What are the known chemical incompatibilities of **phenyl vinyl sulfide**?

Phenyl vinyl sulfide is incompatible with strong oxidizing agents.[1][9] Contact with these substances should be strictly avoided to prevent hazardous reactions.

Q5: What is the proper procedure for cleaning up a **phenyl vinyl sulfide** spill?

In the event of a spill, remove all sources of ignition immediately.[1] Use proper personal protective equipment and ensure adequate ventilation.[9] Absorb the spill with an inert material like vermiculite, sand, or earth, and then place it into a suitable, closed container for disposal.[12]

Troubleshooting Guides

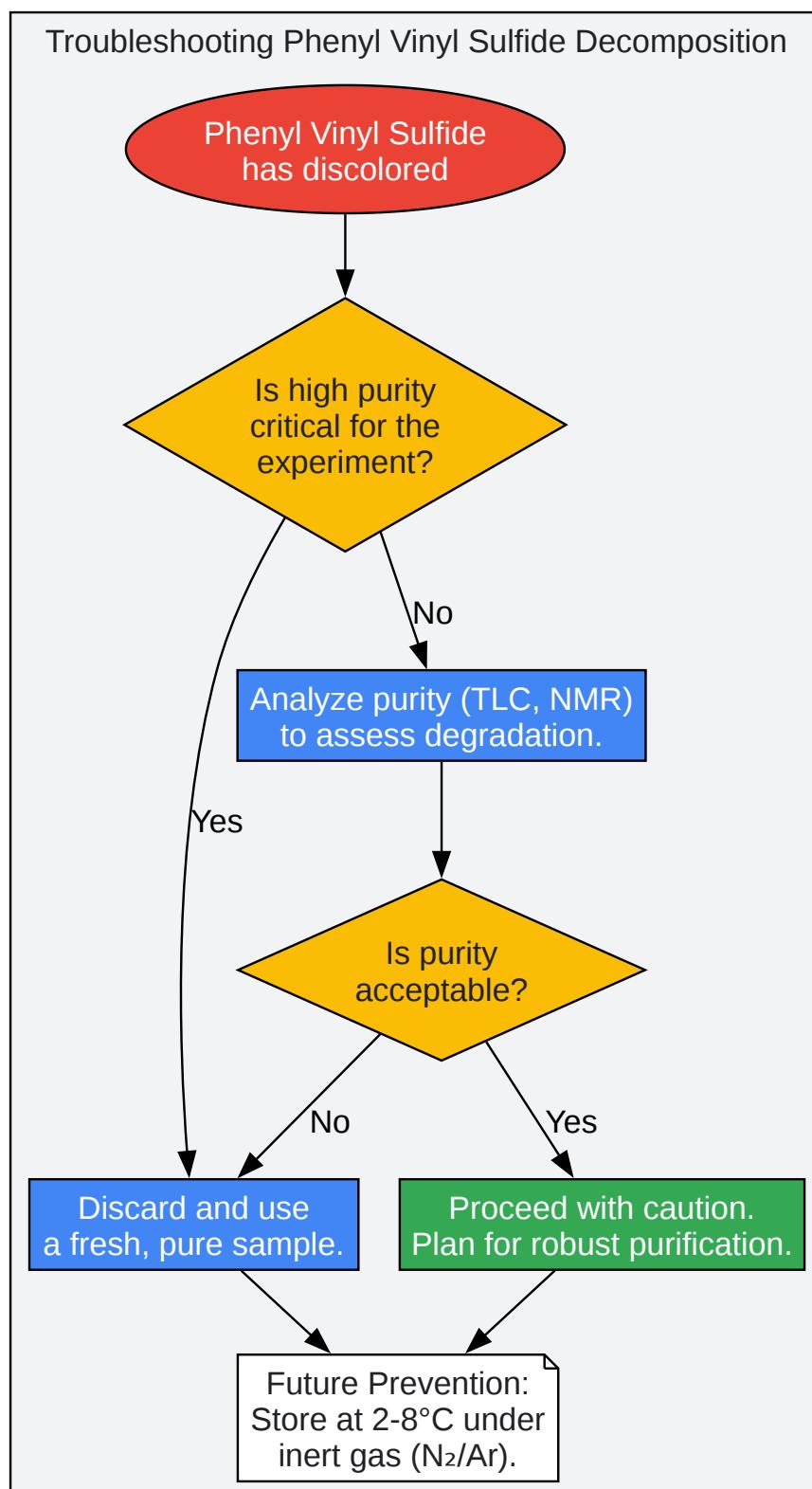
Q: My **phenyl vinyl sulfide** has changed color to yellow or dark brown/black. Is it still usable?

A: A color change from its typical clear to light yellow appearance indicates decomposition.[5] When stored at room temperature, **phenyl vinyl sulfide** can turn yellow within a day and become a black syrup after about a week.[5] This degradation can affect the purity and reactivity of the compound.

- For high-purity applications: If your experiment requires high-purity starting material, using the discolored sulfide is not recommended as impurities could lead to unwanted side reactions or failed experiments.
- For less sensitive applications: If the subsequent reaction steps include robust purification methods, you might be able to use the material. However, it is advisable to first analyze the

purity (e.g., by TLC or NMR) to assess the extent of decomposition.

- Prevention: To prevent future degradation, store the compound under an inert atmosphere (nitrogen or argon) in a freezer or refrigerator at 2-8°C.[5][6][7]



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Caption: Logic for addressing **phenyl vinyl sulfide** discoloration.

Q: My reaction involving **phenyl vinyl sulfide** as a reactant is yielding unexpected byproducts. What could be the cause?

A: The formation of unexpected byproducts can often be traced back to the purity of the starting materials or the reaction conditions.

- Starting Material Purity: As mentioned, **phenyl vinyl sulfide** can degrade over time.[\[5\]](#) Impurities from this degradation can participate in side reactions. One procedure for synthesizing the compound notes that impurities such as p-bromophenyl vinyl sulfide and 2-chloroethyl phenyl sulfide can be present depending on the synthetic route.[\[13\]](#) It is best to use freshly purified or properly stored **phenyl vinyl sulfide**.
- Reaction Conditions: **Phenyl vinyl sulfide** participates in various reactions, including cycloadditions and metallation.[\[2\]](#)[\[13\]](#) The success of these reactions is highly dependent on strictly controlled conditions (e.g., temperature, exclusion of air and moisture). Review your experimental setup to ensure it aligns with established protocols for the specific transformation.
- Incompatible Reagents: Ensure that no incompatible materials, such as strong oxidizing agents, are inadvertently introduced into the reaction mixture.[\[1\]](#)

Experimental Protocols

Protocol: Synthesis of Phenyl Vinyl Sulfide

This protocol is adapted from a procedure published in Organic Syntheses and is noted for affording a high yield of product that is stable for months at room temperature under a nitrogen atmosphere.[\[13\]](#)

CAUTION: This reaction involves bromine, which is corrosive and toxic, and the intermediate, 1-phenylthio-2-bromoethane, is a strong alkylating agent. This procedure must be performed in a properly functioning chemical fume hood with appropriate PPE.[\[13\]](#)

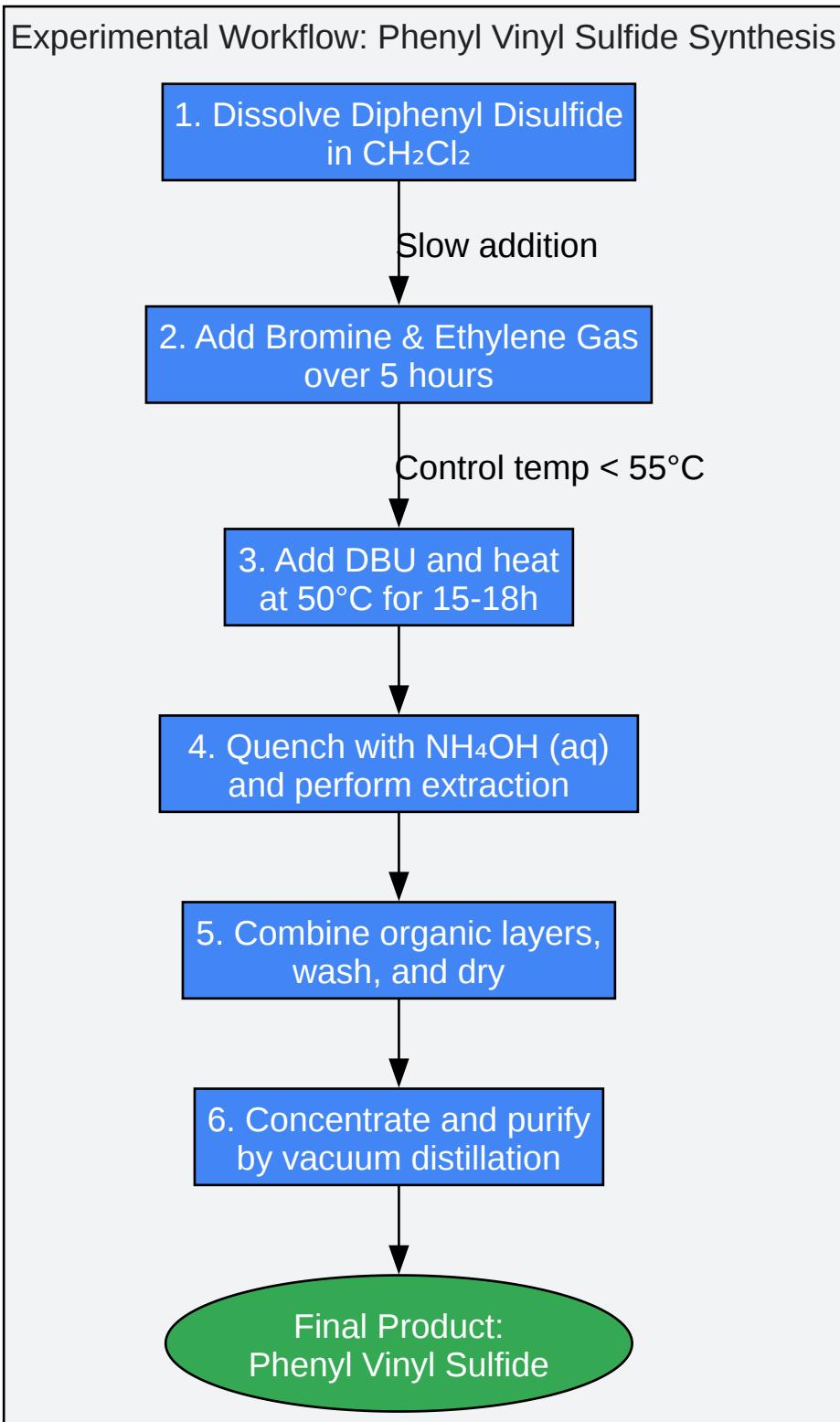
Materials:

- Diphenyl disulfide (200 g, 917 mmol)
- Dichloromethane (CH_2Cl_2) (320 mL)

- Bromine (161 g, 52 mL, 1.01 mol)
- Ethylene gas (73.1 g, 2.61 mol)
- 1,8-Diazabicyclo[5.4.0]undec-7-ene (DBU) (306 g, 300 mL, 2.01 mol)
- 1.0 M Ammonium hydroxide solution (600 mL)
- Magnesium sulfate (MgSO_4)

Procedure:

- Setup: In a 2-L, three-necked, round-bottomed flask equipped with a magnetic stirrer, addition funnel, and reflux condenser, dissolve diphenyl disulfide in dichloromethane.[13]
- Bromination and Ethylene Addition: Fit the flask with a gas-dispersion tube and a drying tube. Slowly bubble ethylene gas into the solution while adding bromine in small portions (2-3 mL) over 5 hours. Maintain the reaction by adding the next portion of bromine only after the violet color from the previous addition fades to amber.[13]
- DBU Addition: Once the bromine addition is complete, replace the drying tube with a nitrogen inlet and a clean addition funnel. Add DBU at a rate that keeps the internal temperature below 55°C. After the addition is complete, maintain the mixture at approximately 50°C for 15-18 hours.[13]
- Workup: Cool the reaction mixture and add 1.0 M ammonium hydroxide solution. Transfer the mixture to a separatory funnel, separate the layers, and extract the aqueous layer with dichloromethane (300 mL).[13]
- Purification: Combine the organic fractions, wash with water (600 mL), and dry over magnesium sulfate. Filter the solution and remove the solvent via rotary evaporation.[13]
- Distillation: Purify the resulting residue by vacuum distillation to afford **phenyl vinyl sulfide** (bp 80–84°C/11–12 mm).[13]

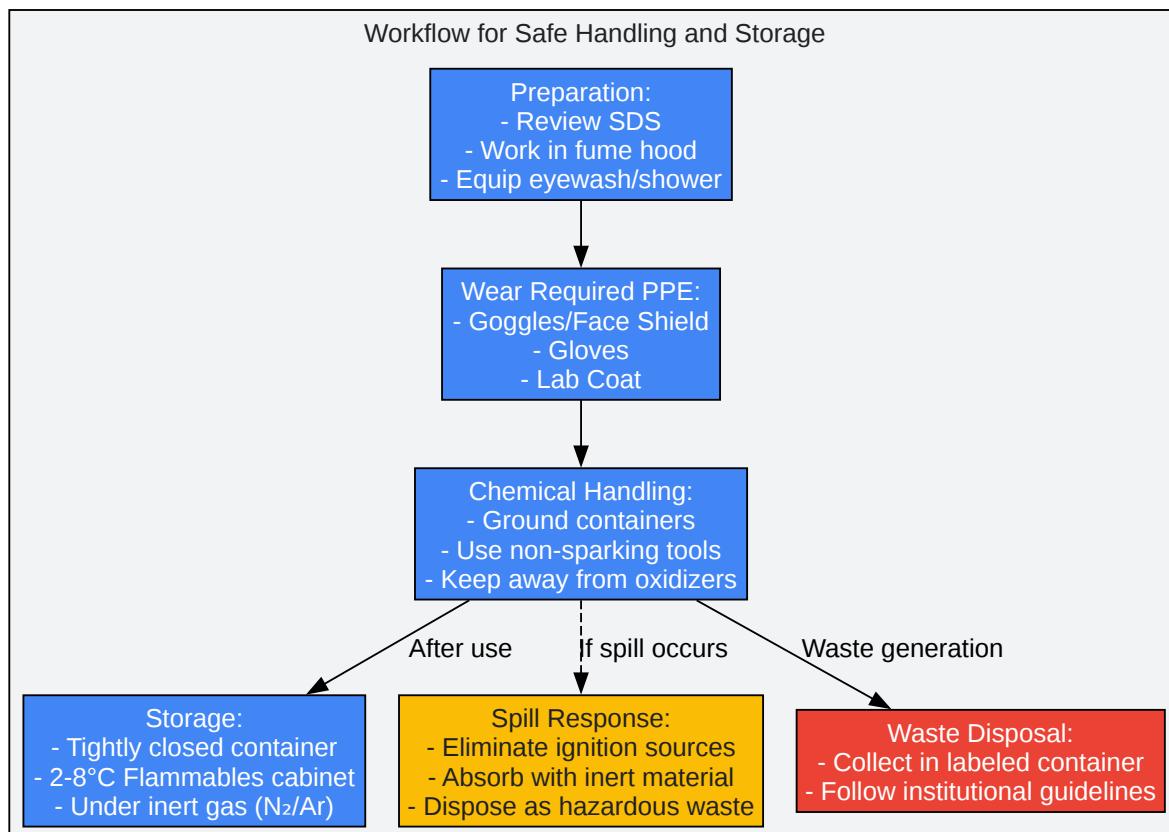


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Caption: Workflow for the synthesis of **phenyl vinyl sulfide**.

Safe Handling and Storage Workflow

Adherence to a systematic workflow is essential for safely managing **phenyl vinyl sulfide** in a laboratory setting.



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Caption: A standard workflow for safely handling **phenyl vinyl sulfide**.

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